

An In-depth Technical Guide on 4-Bromo-2-(difluoromethyl)-thiophene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-2-(difluoromethyl)-thiophene

Cat. No.: B1273639

[Get Quote](#)

This document provides essential chemical data for **4-Bromo-2-(difluoromethyl)-thiophene**, a compound of interest for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical Properties

The fundamental molecular characteristics of **4-Bromo-2-(difluoromethyl)-thiophene** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

| Parameter | Value | Reference |
|----------------------------|--|-----------|
| Molecular Formula | C ₅ H ₃ BrF ₂ S | [1][2][3] |
| Molecular Weight | 213.05 g/mol | [1] |
| Alternate Molecular Weight | 213.04 g/mol | [2] |
| CAS Number | 627526-93-6 | [2] |

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of thiophene derivatives are extensive and application-specific. For methodologies related to compounds like **4-Bromo-2-**

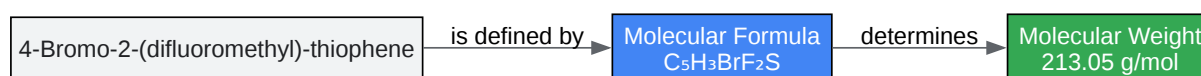
(difluoromethyl)-thiophene, researchers typically refer to established procedures in synthetic organic chemistry literature. Key experimental techniques would include:

- Synthesis: Often involving halogenation and functional group interconversion on a thiophene scaffold. Specific routes can be found in chemical synthesis databases and peer-reviewed journals.
- Purification: Commonly achieved through column chromatography on silica gel, followed by recrystallization or distillation.
- Characterization:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, and ^{19}F NMR to confirm the chemical structure and purity.
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern, confirming the elemental composition.
 - Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations.

Due to the proprietary and varied nature of specific experimental protocols, a generalized workflow is not provided. Researchers are advised to consult specialized chemical literature for detailed synthetic and analytical methods.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its elemental composition (molecular formula), and its calculated mass (molecular weight).



[Click to download full resolution via product page](#)

Caption: Relationship between chemical identity, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-2-(difluoromethyl)thiophene | C₅H₃BrF₂S | CID 2761387 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. parchem.com [parchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-Bromo-2-(difluoromethyl)-thiophene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273639#4-bromo-2-difluoromethyl-thiophene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com